

Methomyl-d3 safety data sheet and handling precautions

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Compound of Interest

Compound Name: Methomyl-d3

Cat. No.: B12373831

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Technical Guide: Safety and Handling of Methomyl-d3

This document provides an in-depth technical guide on the safety data and handling precautions for **Methomyl-d3**, intended for researchers, scientists, and drug development professionals. **Methomyl-d3** is the deuterated form of Methomyl, a carbamate insecticide, and is often used as an internal standard for quantification by GC- or LC-MS.^[1] Due to the high acute toxicity of the parent compound, stringent safety protocols must be followed.

Chemical and Physical Properties

Methomyl-d3 is a white, crystalline solid with a slight sulfurous odor.^{[2][3][4]} It is stable under normal conditions but decomposes in alkaline solutions and moist soils.^{[2][4]}

Property	Value	Source
Chemical Name	S-Methyl N-[(methyl-d3-carbamoyl)oxy]thioacetamidate	[3]
CAS Number	1398109-07-3	[1][2][3]
Molecular Formula	C ₅ H ₇ D ₃ N ₂ O ₂ S	[1][2]
Molecular Weight	165.23 g/mol	[5]
Physical State	Solid, Crystalline	[2][3]
Melting Point	78 - 79 °C	[2][3]
Water Solubility	58 g/L (for Methomyl)	[3]
Log P (octanol/water)	0.6	[3][5]
Odor	Sulphurous	[2]
Appearance	Colourless / White Crystalline Solid	[2][3]

Hazard Identification and Classification

Methomyl-d3 is classified as highly toxic, particularly if ingested or inhaled.[2][3] It is also very toxic to aquatic life with long-lasting effects.[2]

Hazard Class	Category	GHS Code	Hazard Statement
Acute Toxicity, Oral	2	H300	Fatal if swallowed.[2]
Acute Toxicity, Inhalation	2	H330	Fatal if inhaled.[2][3]
STOT - Single Exposure	3	H336	May cause drowsiness or dizziness.[2][6]
Aquatic Hazard, Acute	1	H400	Very toxic to aquatic life.[2][6]
Aquatic Hazard, Chronic	1	H410	Very toxic to aquatic life with long lasting effects.[2][6]

Signal Word: Danger[7]

Precautionary Statements (selected):

- P260: Do not breathe dust/fume/gas/mist/vapors/spray.[3]
- P264: Wash skin thoroughly after handling.
- P270: Do not eat, drink or smoke when using this product.
- P273: Avoid release to the environment.
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[3]
- P301 + P310: IF SWALLOWED: Immediately call a POISON CENTER or doctor.
- P304 + P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.
[3]
- P405: Store locked up.[8]

Toxicological Data

The toxicological profile of **Methomyl-d3** is considered comparable to that of Methomyl. It is a potent cholinesterase inhibitor.^{[4][9]} Acute exposure can lead to a cholinergic crisis, with symptoms including headache, dizziness, nausea, vomiting, excessive salivation, tremors, and pupil constriction.^{[2][9][10]} Recovery from non-lethal exposures is typically rapid.^[9]

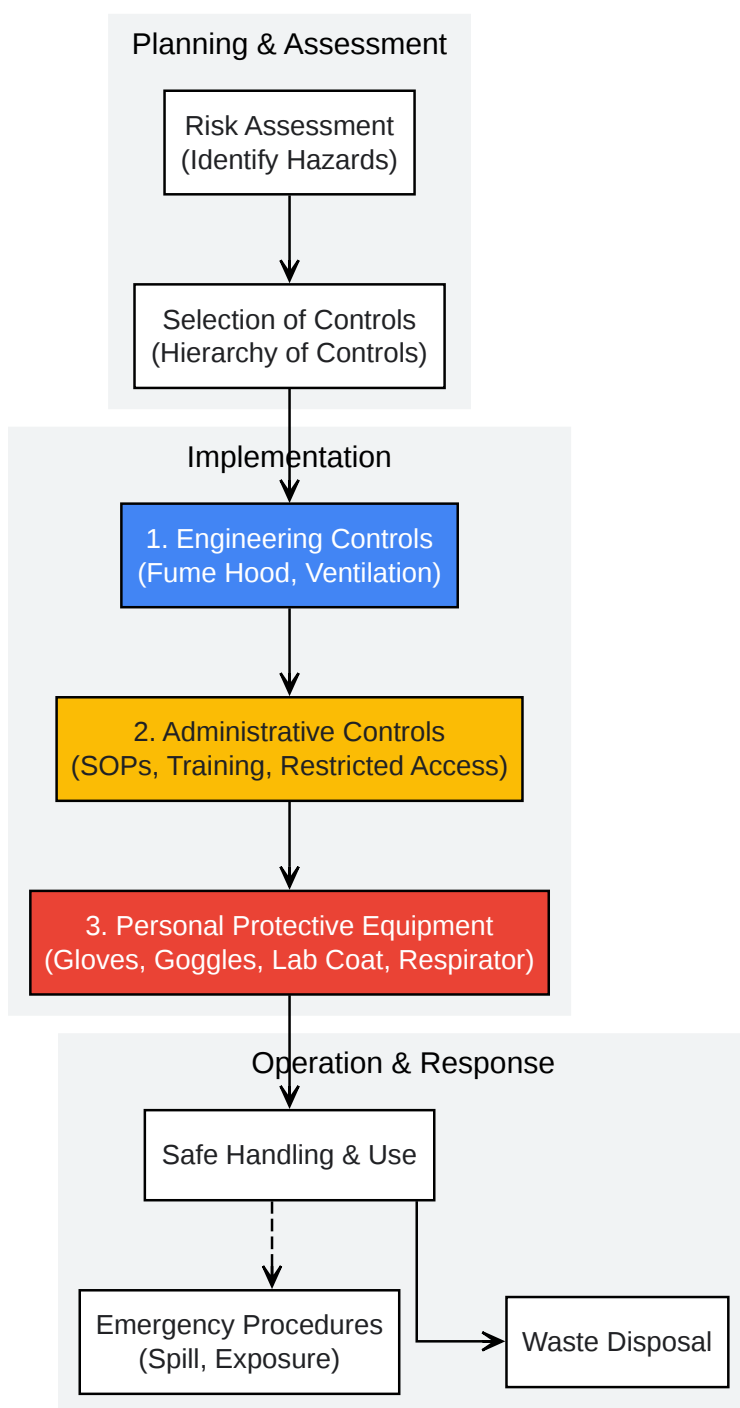
Toxicity Test	Species	Route	Value
LD ₅₀	Rat	Oral	17 - 45 mg/kg ^{[9][11]}
LD ₅₀	Rat	Dermal	>2,000 mg/kg ^[1]
LD ₅₀	Rabbit	Dermal	>2,000 mg/kg ^{[9][12]}
LC ₅₀ (4-hour)	Rat	Inhalation	0.26 mg/L (aerosol) ^[9]

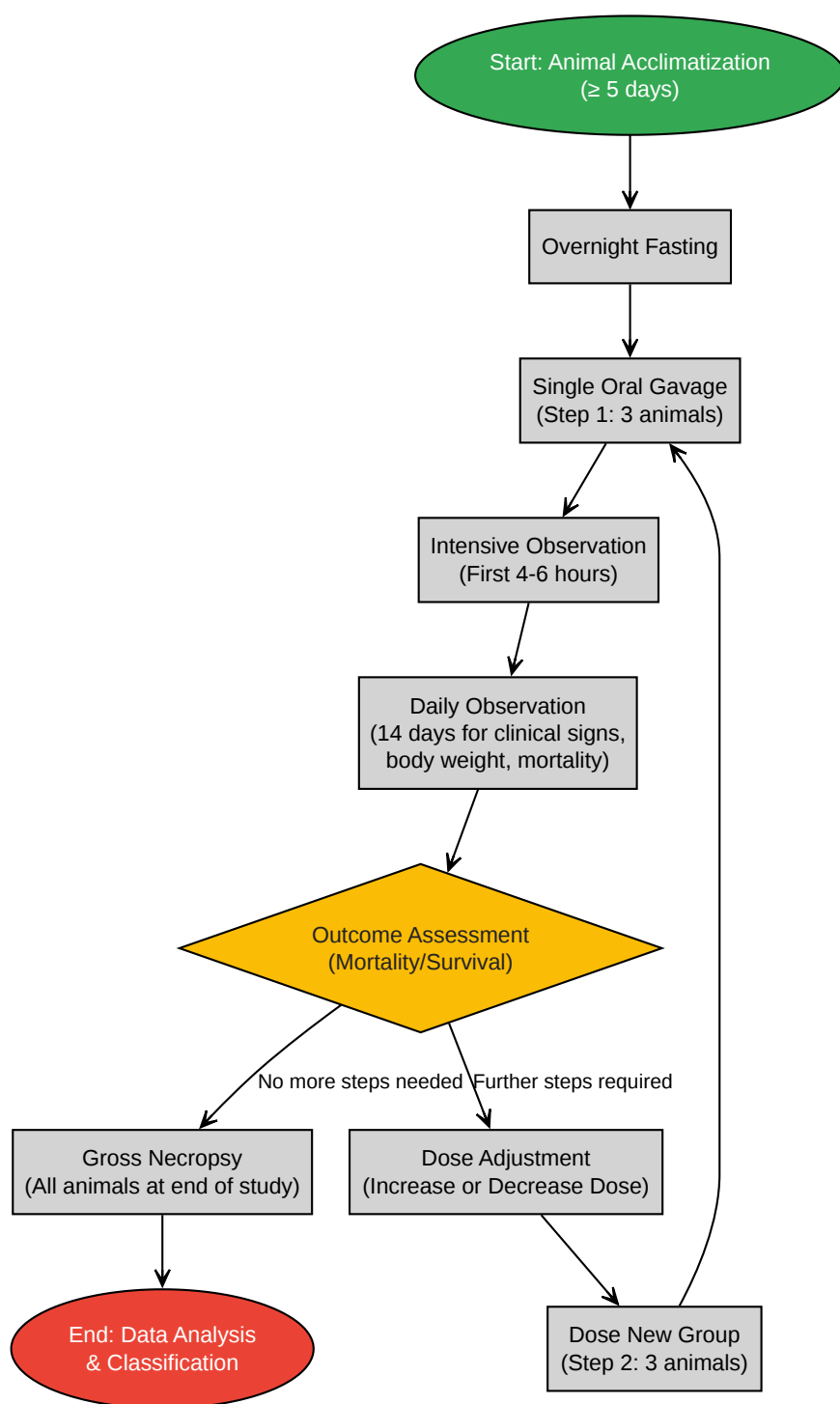
- Carcinogenicity: There is no evidence from long-term studies in rodents to suggest carcinogenic potential.^{[3][9][11]}
- Mutagenicity: Not classified as a germ cell mutagen.^[7]
- Irritation: Not classified as a skin or eye irritant.^{[7][12]}

Handling Precautions and Personal Protective Equipment (PPE)

Safe handling of **Methomyl-d3** requires a combination of engineering controls, administrative procedures, and appropriate PPE to minimize exposure risk.

The logical workflow for handling highly toxic compounds involves a hierarchy of controls, from eliminating the hazard to using personal protective equipment as the last line of defense.





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